

(3-Ethyloxetan-3-YL)methanamine suppliers and availability

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Compound of Interest

Compound Name: (3-Ethyloxetan-3-YL)methanamine

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An In-Depth Technical Guide to the Sourcing and Application of **(3-Ethyloxetan-3-YL)methanamine** for Drug Discovery Professionals

Authored by: A Senior Application Scientist

Abstract

(3-Ethyloxetan-3-YL)methanamine is a pivotal building block in modern medicinal chemistry, prized for its ability to impart favorable physicochemical properties to drug candidates. The unique strained four-membered oxetane ring offers a combination of polarity, metabolic stability, and three-dimensional structure that can significantly enhance aqueous solubility, reduce lipophilicity, and modulate amine basicity without a substantial increase in molecular weight.^{[1][2]} This guide provides an in-depth analysis of the supplier landscape for **(3-Ethyloxetan-3-YL)methanamine**, outlines critical quality control parameters, details best practices for handling and storage, and contextualizes its application within drug development workflows.

The Strategic Value of the Oxetane Moiety in Medicinal Chemistry

The oxetane ring, a four-membered cyclic ether, has emerged as a valuable motif in drug discovery.^{[1][2]} Its significant ring strain energy (~106 kJ/mol) and polarity make it a versatile surrogate for commonly used groups like gem-dimethyl, carbonyl, and morpholinyl moieties.^[1]

The incorporation of an oxetane, particularly as a pendant group like in **(3-Ethyloxetan-3-YL)methanamine**, can confer several advantages:

- **Improved Solubility and Reduced Lipophilicity:** The inherent polarity of the oxygen atom in the oxetane ring can enhance the aqueous solubility of a parent molecule, a critical factor for oral bioavailability.
- **Metabolic Stability:** The oxetane ring can block sites of metabolic oxidation, leading to improved pharmacokinetic profiles.[\[2\]](#)
- **Modulation of Amine Basicity:** The electron-withdrawing nature of the oxetane ring can lower the pKa of the adjacent primary amine, which can be crucial for optimizing target engagement and reducing off-target effects.[\[2\]](#)
- **Enhanced 3-Dimensionality:** The sp³-rich, non-planar structure of the oxetane contributes to a molecule's three-dimensionality, which can lead to improved target selectivity and help escape the "flatland" of traditional aromatic compounds.[\[2\]](#)

(3-Ethyloxetan-3-YL)methanamine, with its primary amine functionality, serves as a ready handle for incorporation into lead compounds through standard amide coupling, reductive amination, and other amine-based derivatizations.[\[3\]](#)

Supplier Landscape and Availability

The availability of **(3-Ethyloxetan-3-YL)methanamine** ranges from small-scale catalog quantities for initial screening to larger, multi-gram amounts required for lead optimization and preclinical studies. Suppliers can be broadly categorized into large-scale manufacturers, specialized building block providers, and chemical marketplaces.

Supplier Category	Representative Companies	Typical Scale	Purity Guarantee	Key Considerations
Specialty Building Block Providers	Enamine, Fluorochem	1g - 100g	>95% (NMR, LC-MS)[4]	Extensive catalog of novel derivatives; excellent for initial SAR exploration.[4][5]
Chemical Manufacturers & Distributors	Sigma-Aldrich (Merck), TCI Chemicals	1g - 500g	>97-98% (GC, T)	Reliable quality and documentation; established supply chains.
Manufacturers & Custom Synthesis	Chem-Gold, Various Chinese Manufacturers	1g - Multi-Kg	>97%	Offer scale-up capabilities; may require more stringent in-house quality verification.[6]
Online Chemical Marketplaces	ChemicalBook, Molbase, ECHEMI	Variable	Variable	Aggregate multiple suppliers; useful for price comparison but requires careful vetting of the ultimate source. [7][8][9]

Note: Availability and stock levels are subject to change. It is imperative to contact suppliers directly for the most current information.

Synthesis, Quality Control, and Self-Validating Protocols

Common Synthetic Routes

Understanding the synthesis of **(3-Ethyloxetan-3-yl)methanamine** is crucial for anticipating potential impurities. A prevalent method involves a multi-step process starting from 3-ethyl-3-oxetanemethanol.[\[10\]](#)[\[11\]](#)

A common pathway includes:

- **Activation of the Hydroxyl Group:** The primary alcohol of (3-ethyloxetan-3-yl)methanol is converted to a better leaving group, often a mesylate or tosylate, by reacting it with a sulfonyl chloride (e.g., methanesulfonyl chloride).
- **Nucleophilic Substitution:** The resulting sulfonate ester is then reacted with a source of ammonia or an ammonia equivalent (e.g., sodium azide followed by reduction) to introduce the amine functionality.[\[10\]](#)

An alternative route described in patent literature involves reacting 3-(chloromethyl)-3-ethyloxetane with ammonia, often under pressure.[\[10\]](#)[\[11\]](#) Potential impurities from these routes could include unreacted starting materials, over-alkylated byproducts, or residual solvents from workup and purification.

Critical Quality Control and Verification

A robust procurement protocol is self-validating. Do not rely solely on the supplier's Certificate of Analysis (CoA); independent verification is paramount.

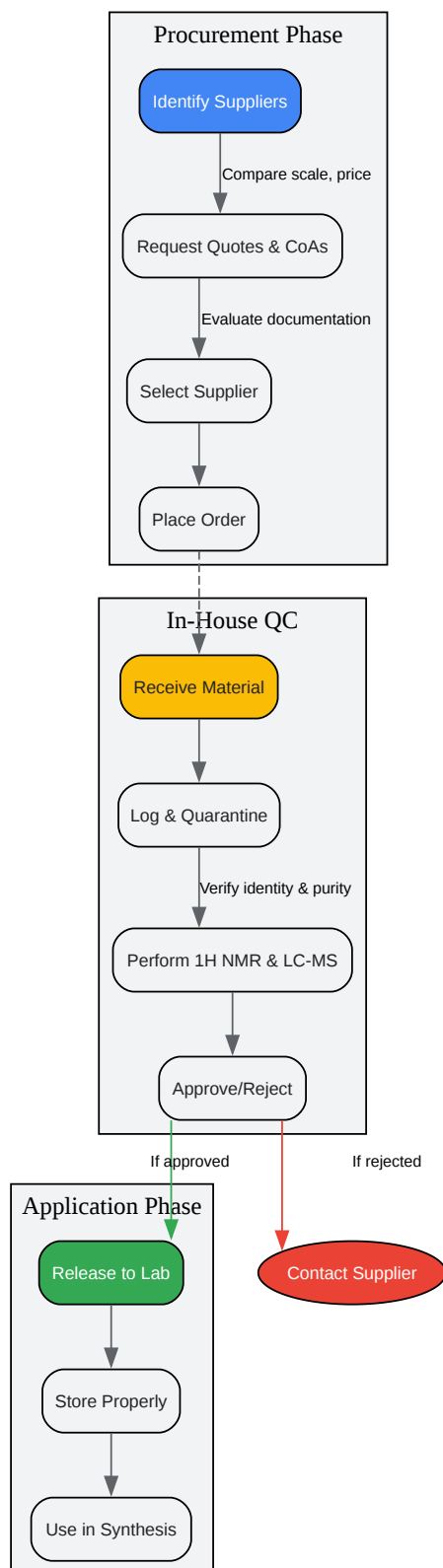
Experimental Protocol: Incoming Material Verification

- **Documentation Review:**
 - Obtain the supplier's CoA and Safety Data Sheet (SDS) prior to purchase.
 - Verify the CAS Number: 929900-20-9 (for the specific ethyl derivative).

- Cross-reference the analytical methods listed (e.g., ^1H NMR, LC-MS, GC) with expected outcomes.
- ^1H NMR Spectroscopy:
 - Objective: Confirm the chemical structure and identify organic impurities.
 - Sample Prep: Dissolve ~5-10 mg of the material in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - Analysis:
 - Confirm the presence of characteristic peaks for the ethyl group (triplet and quartet).
 - Verify the signals corresponding to the oxetane ring protons (typically in the 4-5 ppm region).
 - Check the integration of all signals to ensure they match the expected proton count.
 - Scrutinize the baseline for impurity peaks.
- LC-MS (Liquid Chromatography-Mass Spectrometry):
 - Objective: Assess purity and confirm the molecular weight.
 - Sample Prep: Prepare a dilute solution (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
 - Analysis:
 - The chromatogram should show a single major peak. Purity is often reported as the area percentage of this peak.
 - The mass spectrum should display the correct molecular ion for the protonated molecule $[\text{M}+\text{H}]^+$, which for $\text{C}_6\text{H}_{13}\text{NO}$ is approximately 116.1 Da.

Procurement and Safe Handling Workflow

The process of acquiring and utilizing **(3-Ethylloxetan-3-yl)methanamine** should be systematic to ensure both quality and safety.



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Caption: Procurement and Quality Control Workflow.

Handling and Storage Protocol

Oxetanes are strained cyclic ethers and primary amines can be corrosive and air-sensitive. Proper handling is essential.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and appropriate chemical-resistant gloves.
- Ventilation: Handle the material in a well-ventilated chemical fume hood.^[12]
- Storage: Store in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and moisture absorption. Keep in a cool, dry, and dark place away from heat and ignition sources.^{[12][13]} Some suppliers recommend refrigerated storage; always follow the manufacturer's guidelines.
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids, as acids can catalyze the ring-opening of the oxetane.^[14]

Conclusion

(3-Ethloxetan-3-yl)methanamine is more than just a chemical reagent; it is a strategic tool for overcoming common challenges in drug discovery, particularly concerning pharmacokinetics and solubility. By understanding the supplier landscape, implementing a rigorous, self-validating quality control protocol, and adhering to safe handling practices, research and development teams can effectively leverage this valuable building block to accelerate the design and synthesis of next-generation therapeutics. The continued exploration of oxetane chemistry promises to further expand the toolkit available to medicinal chemists, enabling the creation of novel drug candidates with superior properties.^{[15][16]}

References

- PubChem. Time in Singapore.
- PubChem. Oxetane | C₃H₆O.
- CymitQuimica.

- Google Patents. WO2013169531A1 - Methods for making oxetan-3-ylmethanamines.
- TCI Chemicals. (3-Methyloxetan-3-yl)methanamine | 153209-97-3.
- Chem-Gold. **(3-Ethyloxetan-3-yl)methanamine** [929900-20-9] 97%.
- Enamine.
- Suzhou Senfeida Chemical Co., Ltd. China 3-Ethyl-3-oxetanemethanol Manufacturers Suppliers Factory.
- ChemicalBook. 3-Ethyl-3-oxetanemethanol | 3047-32-3.
- ECHEMI. Buy 3-Ethyl-3-oxetanemethanol from Zouping Mingyuan Imp.&Exp.Trade Co.,Ltd.
- ACS Publications. Unexpected Isomerization of Oxetane-Carboxylic Acids. Organic Letters.
- IndiaMART. 3-Ethyl-3-Oxetanemethano CAS 3047-32-3.
- Google Patents. EP2847177A1 - Methods for making oxetan-3-ylmethanamines.
- Sigma-Aldrich. 3-ethyl-3-[[{(3-ethyloxetan-3-yl)methoxy)methyl}oxetane.
- GM Chemical. 3-Ethyl-3-(hydroxymethyl)oxetane | CAS 3047-32-3 | China Manufacturer.
- PubMed Central. Applications of oxetanes in drug discovery and medicinal chemistry.
- Medium. Amines: The Building Blocks of Life and Chemistry.
- ResearchGate. Oxetane as a part of modern medicinal chemistry toolbox: the case of 3,3-disubstituted building blocks.
- Wikipedia. Oxetane.
- Connect Journals. SYNTHESIS OF NOVEL 3-(4-SUBSTITUTEDARYLOXYMETHYL) OXETAN-3-YLAMINES.
- Xiamen Hisunny Chemical Co.,Ltd. 3-Ethyl-3[[{(3-Ethyloxetane-3-Yl)Methoxy)Methyl]Oxetane.
- PubChem. (Oxetan-3-yl)methanamine | C4H9NO.
- MOLBASE. 1-Chloropinacolone | 13547-70-1.
- Semantic Scholar. Applications of oxetanes in drug discovery and medicinal chemistry.
- BLDpharm. 1557736-59-0|(3-(Methoxymethyl)oxetan-3-yl)methanamine.
- PubMed Central.
- PubMed Central. Oxetanes in Drug Discovery Campaigns.
- ResearchGate. Amine building blocks for library synthesis.
- Enamine. Primary Amines.
- Fluorochem. High-Quality Chemical Products.
- ResearchGate.

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Sources

- 1. Applications of oxetanes in drug discovery and medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Oxetanes in Drug Discovery Campaigns - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Primary Amines - Enamine [enamine.net]
- 4. Building Blocks Catalog - Enamine [enamine.net]
- 5. fluorochem.co.uk [fluorochem.co.uk]
- 6. chem-gold.com [chem-gold.com]
- 7. 3-Ethyl-3-oxetanemethanol | 3047-32-3 [chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. molbase.com [molbase.com]
- 10. WO2013169531A1 - Methods for making oxetan-3-ylmethanamines - Google Patents [patents.google.com]
- 11. EP2847177A1 - Methods for making oxetan-3-ylmethanamines - Google Patents [patents.google.com]
- 12. static.cymitquimica.com [static.cymitquimica.com]
- 13. Oxetane | C₃H₆O | CID 10423 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Oxetane - Wikipedia [en.wikipedia.org]
- 15. researchgate.net [researchgate.net]
- 16. Investigating 3,3-diaryloxetanes as potential bioisosteres through matched molecular pair analysis - PMC [pmc.ncbi.nlm.nih.gov]
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